

Oregon Green 488: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: OG 488, acid

Cat. No.: B15142037

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Oregon Green 488 is a versatile, bright green fluorescent dye prized for its photostability and pH insensitivity within the physiological range. A derivative of fluorescein, it offers significant advantages for a variety of applications in biological research, including fluorescence microscopy, flow cytometry, and high-throughput screening. Proper handling, including appropriate solubilization and storage, is paramount to ensure the dye's performance and the reproducibility of experimental results. This guide provides an in-depth overview of the solubility and storage conditions for Oregon Green 488 and its common reactive derivatives.

Core Properties and Derivatives

Oregon Green 488 is available in several forms, each tailored for specific applications. The parent molecule is the carboxylic acid, which can be used as a pH indicator in acidic environments due to its low pKa of approximately 4.7.^{[1][2]} More commonly, researchers utilize its amine-reactive succinimidyl ester (SE) for labeling proteins and peptides, or its azide form for conjugation via click chemistry. The acetoxymethyl (AM) ester variant is employed for loading the dye into live cells to measure intracellular ion concentrations.

Solubility of Oregon Green 488 and its Derivatives

The solubility of Oregon Green 488 is highly dependent on its chemical form. While the parent compound, fluorescein, is water-soluble, Oregon Green 488 exhibits poorer solubility in aqueous solutions.^{[3][4]} For most applications, organic solvents are required to prepare stock solutions.

Table 1: Solubility of Oregon Green 488 Derivatives

Derivative	Recommended Solvent	Concentration	Notes
Oregon Green 488, Carboxylic Acid	DMSO, Chloroform	Not specified	Generally has poor water solubility.
Oregon Green 488, Succinimidyl Ester (SE)	Anhydrous DMSO	80 mg/mL (157.06 mM)	Sonication is recommended for complete dissolution.
Oregon Green 488, Azide	DMSO	50 mg/mL (78.41 mM)	Sonication may be required.
Oregon Green 488 BAPTA-1, AM	Anhydrous DMSO	2-5 mM	Prepare fresh for each experiment if possible.

Storage and Stability

Correct storage is critical to prevent the degradation of Oregon Green 488 and its derivatives. As a general rule, all forms of the dye should be protected from light.

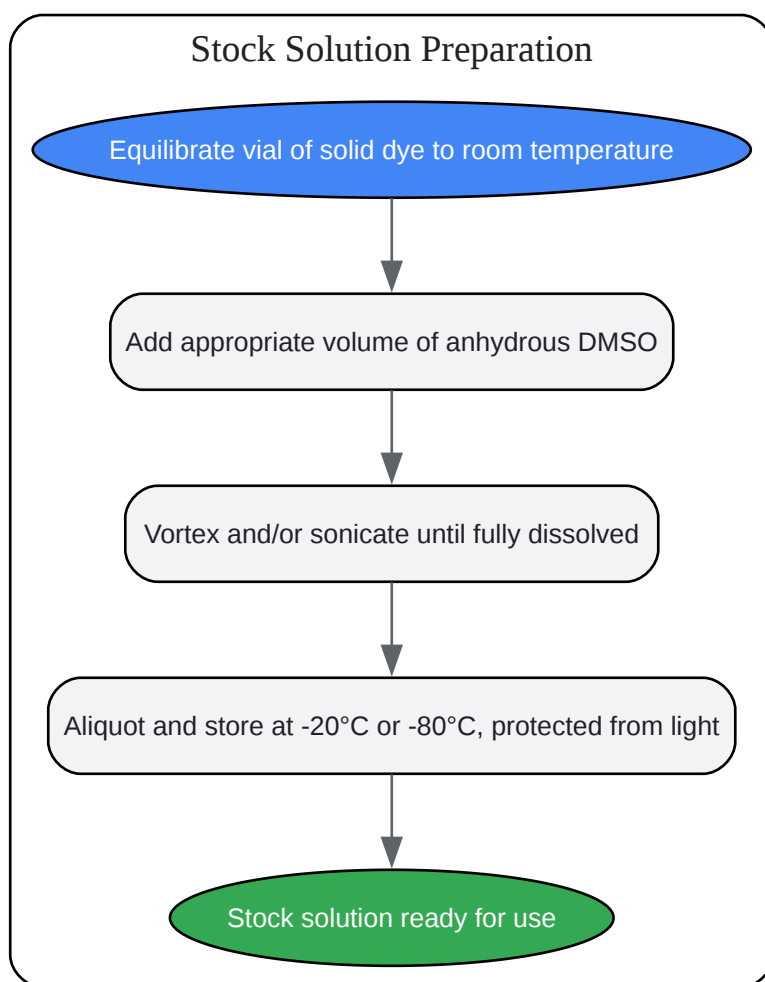
Table 2: Storage Conditions for Oregon Green 488 Derivatives

Derivative	Solid Form Storage	Stock Solution Storage	Stability
Oregon Green 488, Carboxylic Acid	-20°C	Not specified	≥ 4 years when stored properly as a solid.
Oregon Green 488, Succinimidyl Ester (SE)	-5 to -30°C, desiccate	-20°C (short-term), -80°C (long-term)	Stock solutions are stable for up to 1 month at -20°C and up to 6 months at -80°C. Avoid repeated freeze-thaw cycles.
Oregon Green 488, Azide	≤-20°C, desiccate	-20°C (up to 1 month), -80°C (up to 6 months)	Must be stored in a sealed container, away from moisture.
Oregon Green 488 BAPTA-1, AM	-20°C, desiccate	-20°C	Stock solutions are stable for up to 3 months when stored in tightly sealed vials.
Oregon Green 488 Labeled Conjugates	4°C (short-term), -20°C (long-term)	4°C (short-term), -20°C (long-term)	Can be stable for several months at 4°C. For long-term storage, aliquot and freeze. Avoid repeated freeze-thaw cycles.

Experimental Protocols and Workflows

Preparation of Stock Solutions

A generalized workflow for preparing a stock solution of a reactive Oregon Green 488 derivative is outlined below. Always refer to the manufacturer's specific instructions for the particular product.

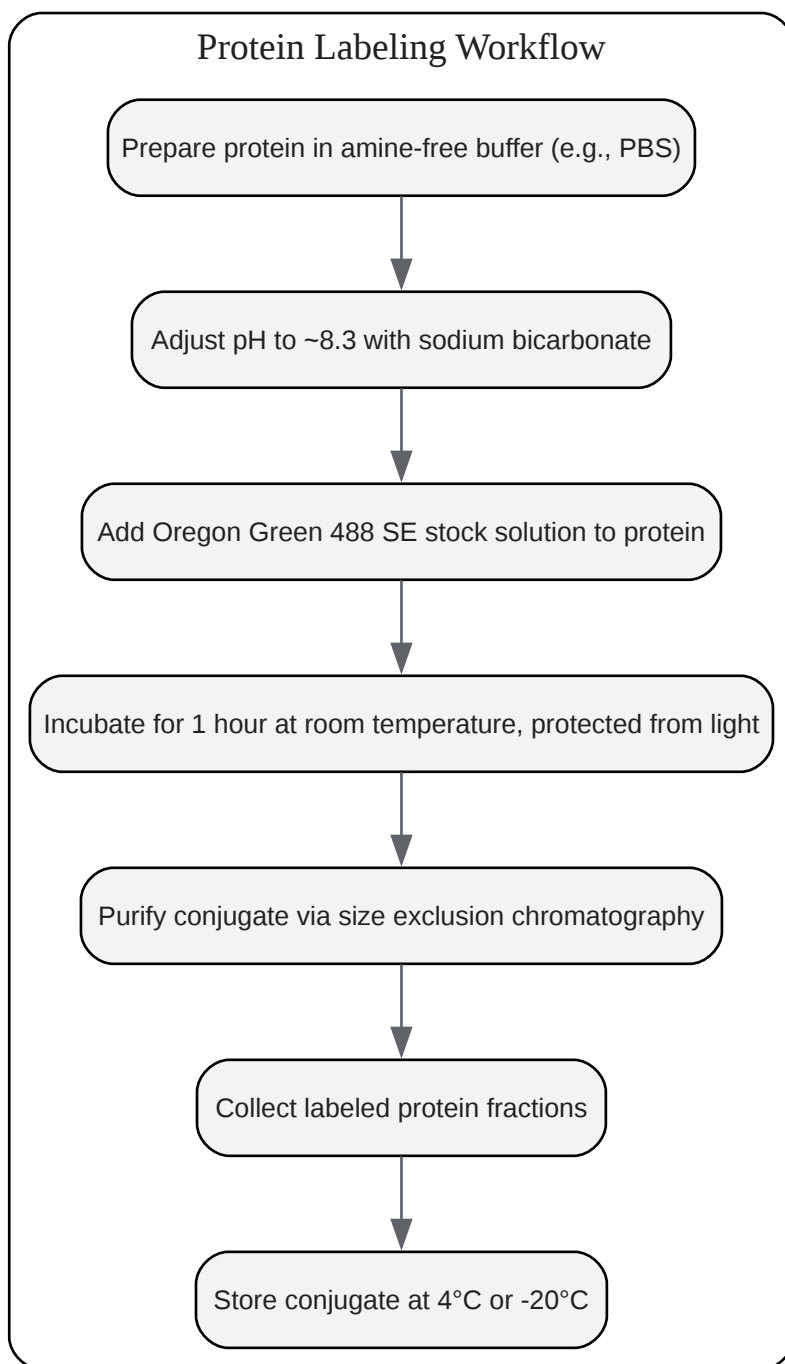


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Caption: General workflow for preparing Oregon Green 488 stock solutions.

Protein Labeling with Oregon Green 488 Succinimidyl Ester

The succinimidyl ester (SE) of Oregon Green 488 reacts with primary amines on proteins to form stable covalent bonds. The following diagram illustrates a typical protein labeling and purification workflow.

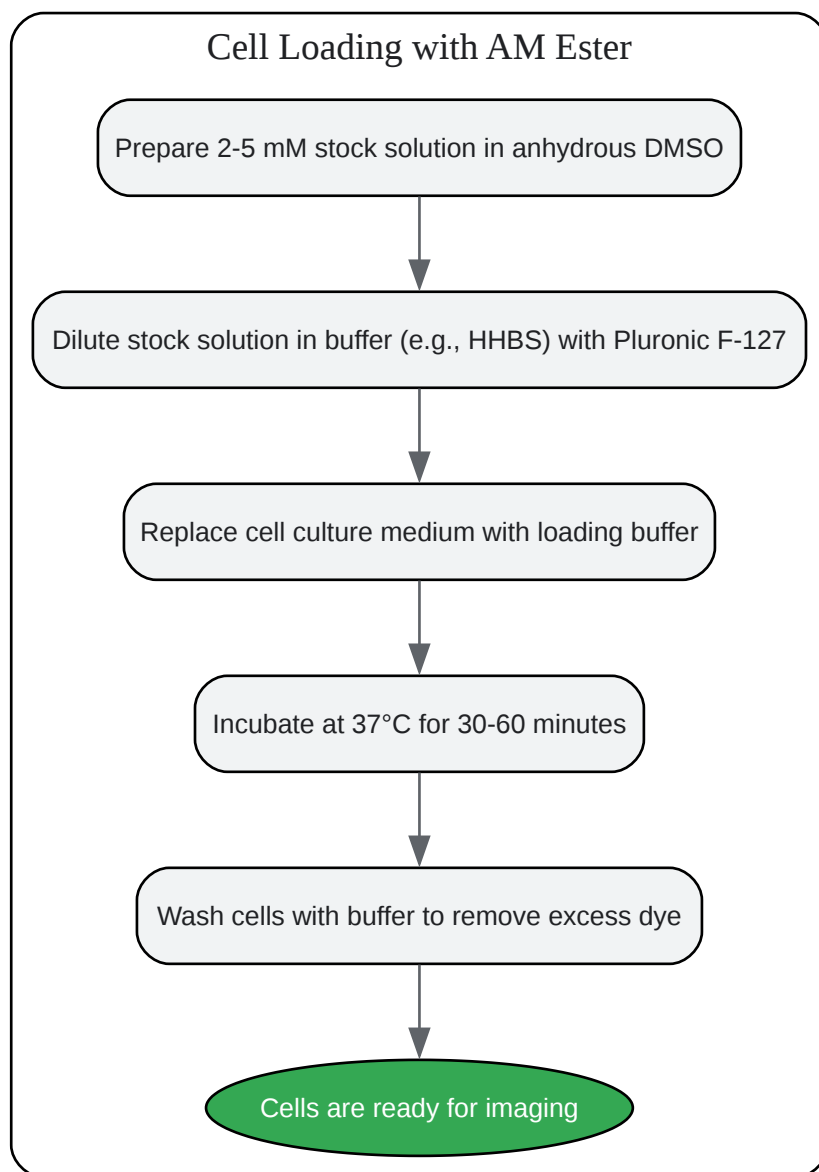


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Caption: Workflow for labeling proteins with Oregon Green 488 SE.

Intracellular Loading of Oregon Green 488 BAPTA-1, AM

The AM ester form of Oregon Green 488 derivatives allows for passive diffusion across the cell membrane. Once inside the cell, esterases cleave the AM groups, trapping the fluorescent indicator.



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Caption: Workflow for loading live cells with Oregon Green 488 AM ester.

By adhering to these guidelines for solubility and storage, researchers can ensure the optimal performance of Oregon Green 488 in their experimental applications, leading to reliable and high-quality data.

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References

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